

Personal protective equipment for handling 2-Methyl-4-oxobutanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-4-oxobutanoic acid

Cat. No.: B15480065

[Get Quote](#)

Essential Safety and Handling Guide for 2-Methyl-4-oxobutanoic acid

This guide provides crucial safety and logistical information for the handling and disposal of **2-Methyl-4-oxobutanoic acid** (CAS No. 35643-98-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-Methyl-4-oxobutanoic acid**[\[1\]](#)[\[2\]](#)
- CAS Number: 35643-98-2[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₅H₈O₃[\[1\]](#)[\[2\]](#)
- Molecular Weight: 116.117 g/mol [\[1\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

Based on safety data for similar compounds, **2-Methyl-4-oxobutanoic acid** is anticipated to be a hazardous substance that can cause skin, eye, and respiratory irritation.[\[3\]](#)[\[4\]](#) Strict adherence to PPE guidelines is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[3][5] A face shield may be required for splash hazards.	To protect against splashes and airborne particles that can cause serious eye irritation.[4][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.[3][5]	To prevent skin contact, which may cause irritation.[3][4]
Respiratory Protection	Use in a well-ventilated area or with a fume hood.[4][5] If ventilation is inadequate or for high concentrations, a NIOSH/MSHA-approved respirator with organic vapor cartridges is recommended.[3]	To avoid inhalation of dust, vapors, or aerosols that may cause respiratory irritation.[4][6]
Body Protection	A long-sleeved lab coat or chemical-resistant suit.[7]	To protect the skin from accidental contact.
Foot Protection	Closed-toe shoes. Chemical-resistant boots for large-scale operations.[8]	To protect feet from spills.

Operational and Disposal Plans

Handling and Storage:

- Handling: Handle in accordance with good industrial hygiene and safety practices.[3] Avoid creating dust and prevent contact with skin, eyes, and clothing.[3][4] Do not eat, drink, or smoke in handling areas.[3]

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][4] Store locked up.[3][4]

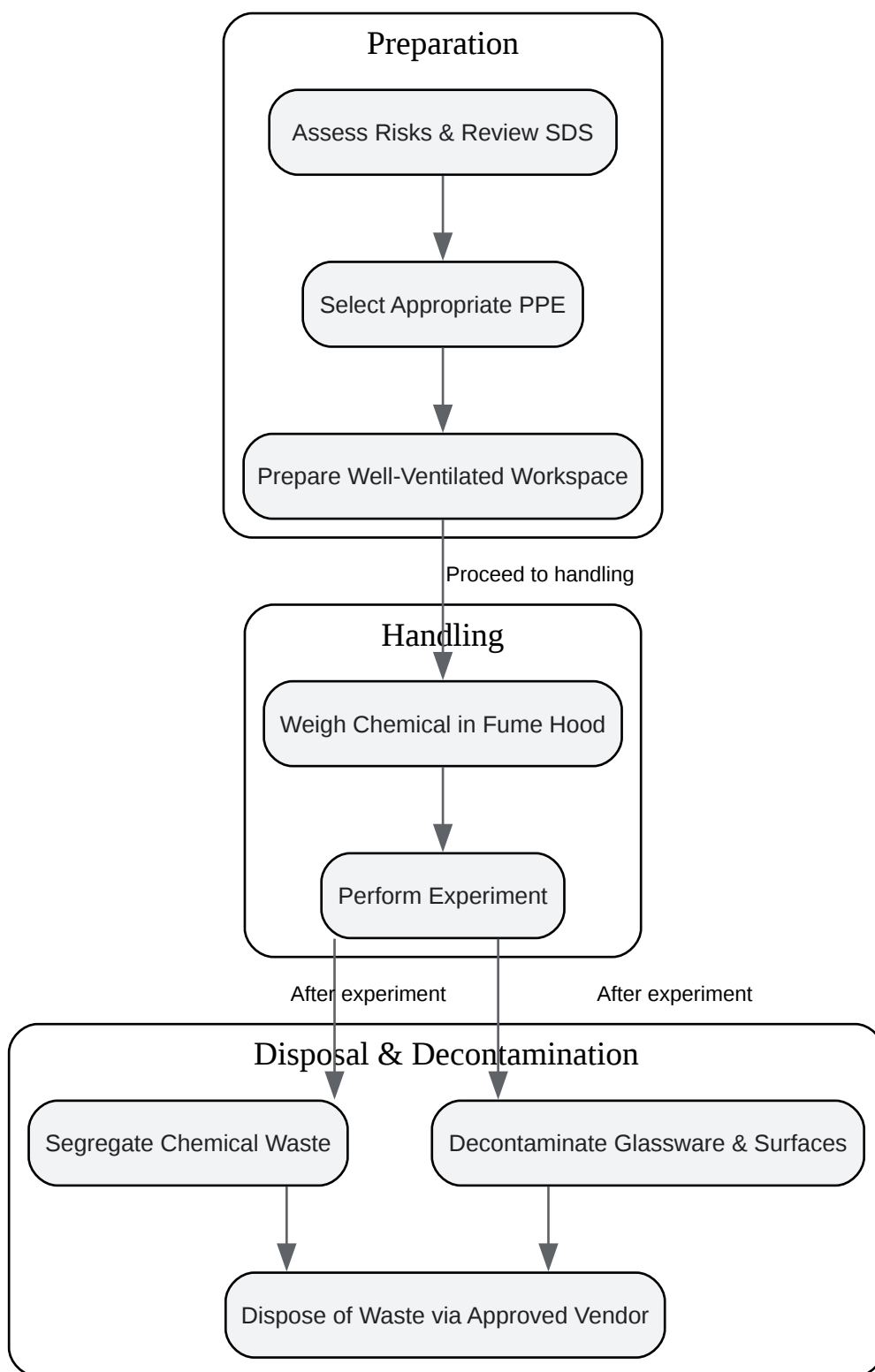
Spill Management and Disposal:

- Spill Containment: Prevent further leakage or spillage if it is safe to do so.[3] For powder spills, cover with a plastic sheet to minimize spreading.[3]
- Spill Cleanup: Use appropriate personal protective equipment.[3] Mechanically take up the material and place it in suitable containers for disposal.[3] Avoid creating dust.[3] Clean the contaminated surface thoroughly.[3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[3][4]

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
Skin Contact	Wash the skin with soap and water.[3] Remove contaminated clothing and wash it before reuse. [4] If skin irritation occurs, get medical advice.[4]
Eye Contact	Rinse cautiously with water for several minutes. [4] Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek medical attention if irritation persists.[4]
Ingestion	Clean the mouth with water.[3] Do not induce vomiting. Seek medical attention.

Workflow for Handling and Disposal



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methyl-4-oxobutanoic acid | lookchem [lookchem.com]
- 2. 2-Methyl-4-oxobutanoic acid | C₅H₈O₃ | CID 18668024 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. aksci.com [aksci.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. biosynth.com [biosynth.com]
- 7. Using personal protective equipment on the farm | UMN Extension [extension.umn.edu]
- 8. osha.oregon.gov [osha.oregon.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methyl-4-oxobutanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15480065#personal-protective-equipment-for-handling-2-methyl-4-oxobutanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com